

Methyl N-boc-3-chloro-L-alaninate molecular weight and formula

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Compound of Interest

Compound Name: Methyl N-boc-3-chloro-L-alaninate

Cat. No.: B041064

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An In-Depth Technical Guide on Methyl N-boc-3-chloro-L-alaninate

For researchers, scientists, and professionals in drug development, a precise understanding of chemical reagents is paramount. This guide provides core technical data on **Methyl N-boc-3-chloro-L-alaninate**, a key intermediate in the synthesis of various active pharmaceutical ingredients.

Core Molecular Data

The fundamental quantitative data for **Methyl N-boc-3-chloro-L-alaninate** is summarized below, providing a clear reference for experimental design and analysis.

Property	Value	Citations
Molecular Weight	237.68 g/mol	[1][2][3]
Molecular Formula	C ₉ H ₁₆ ClNO ₄	[2][4]

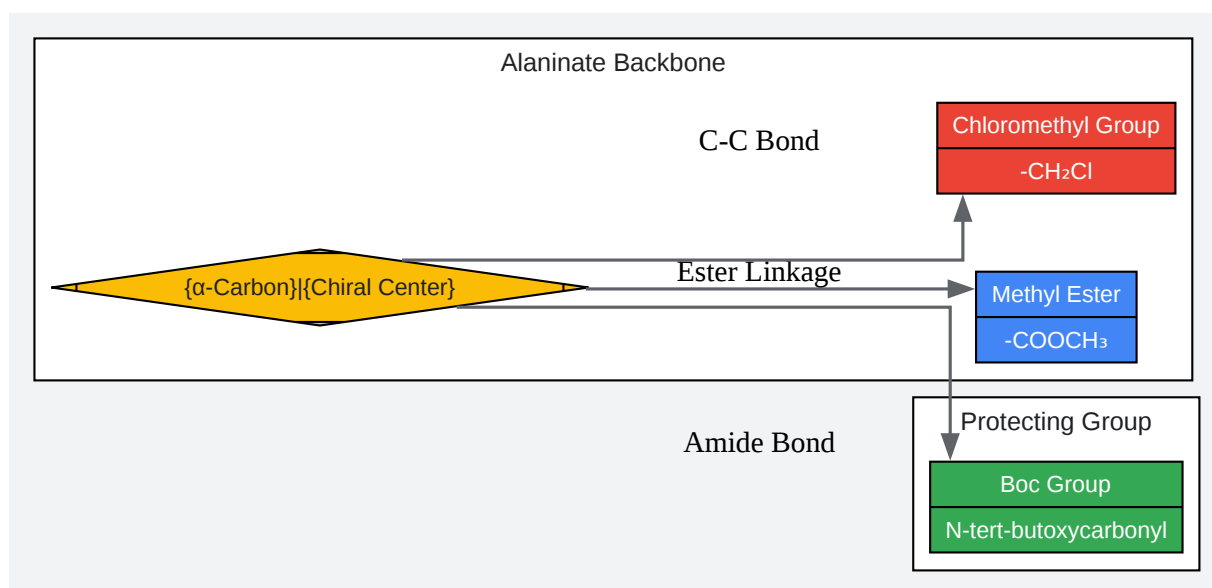
Experimental Protocols

Detailed experimental protocols involving **Methyl N-boc-3-chloro-L-alaninate** are typically proprietary to the research institution or pharmaceutical company conducting the synthesis. The general application of this compound serves as a protected amino acid building block. In a typical synthetic workflow, the Boc (tert-butyloxycarbonyl) protecting group can be removed

under acidic conditions (e.g., trifluoroacetic acid in dichloromethane) to reveal the free amine, which is then available for subsequent coupling reactions, such as peptide bond formation. The chloro-substituent provides a reactive site for nucleophilic substitution, allowing for the introduction of various functional groups.

Molecular Structure and Connectivity

The following diagram illustrates the logical relationship and connectivity of the primary functional groups within the **Methyl N-boc-3-chloro-L-alaninate** molecule.



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Functional group connectivity in **Methyl N-boc-3-chloro-L-alaninate**.

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References

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